

# Preparation of Calcein AM Stock Solution in DMSO: An Application Note and Protocol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Calcein

Cat. No.: B042510

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Calcein AM** (Acetoxymethyl) is a cell-permeant, non-fluorescent compound that is widely used to determine cell viability in a variety of eukaryotic cells.<sup>[1][2][3][4]</sup> Once inside a living cell with an intact membrane, intracellular esterases hydrolyze the AM ester groups, converting the molecule into the highly fluorescent and cell-impermeant **calcein**.<sup>[2][3][5][6][7]</sup> This green fluorescent molecule is well-retained within the cytoplasm of viable cells, and its fluorescence intensity is proportional to the number of live cells, making it a reliable indicator of cell health and membrane integrity.<sup>[1][8][9]</sup> This application note provides a detailed protocol for the preparation of a **Calcein AM** stock solution in Dimethyl Sulfoxide (DMSO), a crucial first step for its use in cell-based assays such as cytotoxicity, cell adhesion, and chemotaxis.<sup>[3][5]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation and use of **Calcein AM**.

Parameter	Value	Source(s)
Molecular Weight	~994.86 g/mol	[2][3][10][11]
Excitation Maximum (Calcein)	~494-495 nm	[1][2][4][5][6][11]
Emission Maximum (Calcein)	~515-517 nm	[1][2][4][5][6][11]
Solvent for Stock Solution	High-quality, anhydrous DMSO	[1][2][5][12][13][14]
Recommended Stock Solution Concentration	1-5 mM	[2][5][12]
Storage of Powder	≤-20°C, desiccated, protected from light	[1][2][3][12]
Storage of Stock Solution	≤-20°C in small, single-use aliquots; avoid repeated freeze-thaw cycles	[2][12][15]
Stock Solution Stability	Up to 6 months when stored properly	[2][10][12][15]
Typical Working Concentration	1-10 µM in serum-free buffer or medium	[1][2][5]

## Experimental Protocol: Preparation of 1 mM Calcein AM Stock Solution

This protocol describes the preparation of a 1 mM stock solution of **Calcein** AM in anhydrous DMSO.

### Materials:

- **Calcein** AM powder
- High-quality, anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

## Procedure:

- Equilibration: Allow the vial of **Calcein** AM powder and the anhydrous DMSO to warm to room temperature before opening to prevent condensation of moisture.[\[1\]](#)
- Calculation of DMSO Volume: To prepare a 1 mM stock solution, the required volume of DMSO can be calculated using the following formula:

$$\text{Volume } (\mu\text{L}) = (\text{Mass of } \mathbf{Calcein} \text{ AM (mg)} / 994.86 \text{ g/mol}) * 1,000,000$$

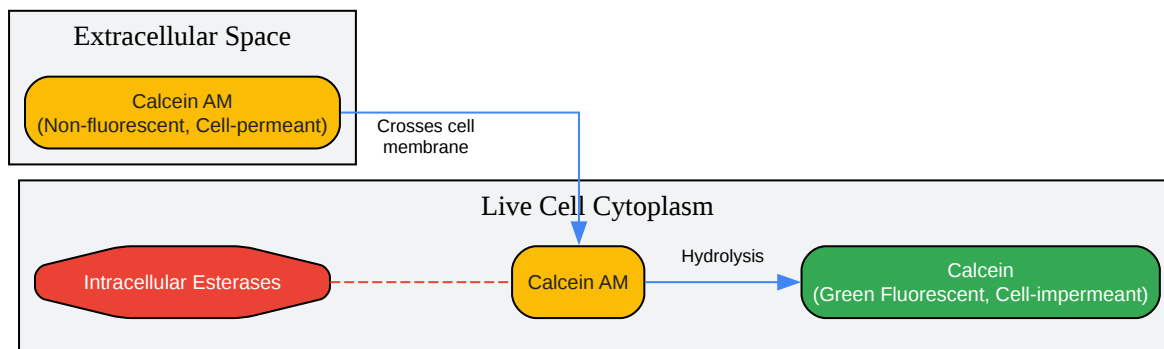
$$\text{For a 1 mg vial of } \mathbf{Calcein} \text{ AM: Volume } (\mu\text{L}) = (1 \text{ mg} / 994.86 \text{ g/mol}) * 1,000,000 \approx 1005 \mu\text{L}$$

Note: For convenience and to account for minor variations in powder mass, adding 1 mL of DMSO to 1 mg of **Calcein** AM will yield an approximately 1 mM solution. For a 50 µg vial, adding 50 µL of DMSO will yield a 1 mM stock solution.[\[1\]](#)

- Dissolution: Carefully add the calculated volume of anhydrous DMSO to the vial containing the **Calcein** AM powder.
- Mixing: Tightly cap the vial and vortex thoroughly until the **Calcein** AM powder is completely dissolved. Inspect the solution to ensure there are no visible particulates.[\[2\]](#)[\[15\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the product, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[2\]](#)[\[12\]](#)[\[15\]](#)
- Storage: Store the aliquots of the **Calcein** AM stock solution at ≤-20°C, protected from light.[\[2\]](#)[\[12\]](#)[\[15\]](#) When stored under these conditions, the stock solution is stable for up to 6 months.[\[2\]](#)[\[10\]](#)[\[12\]](#)[\[15\]](#)

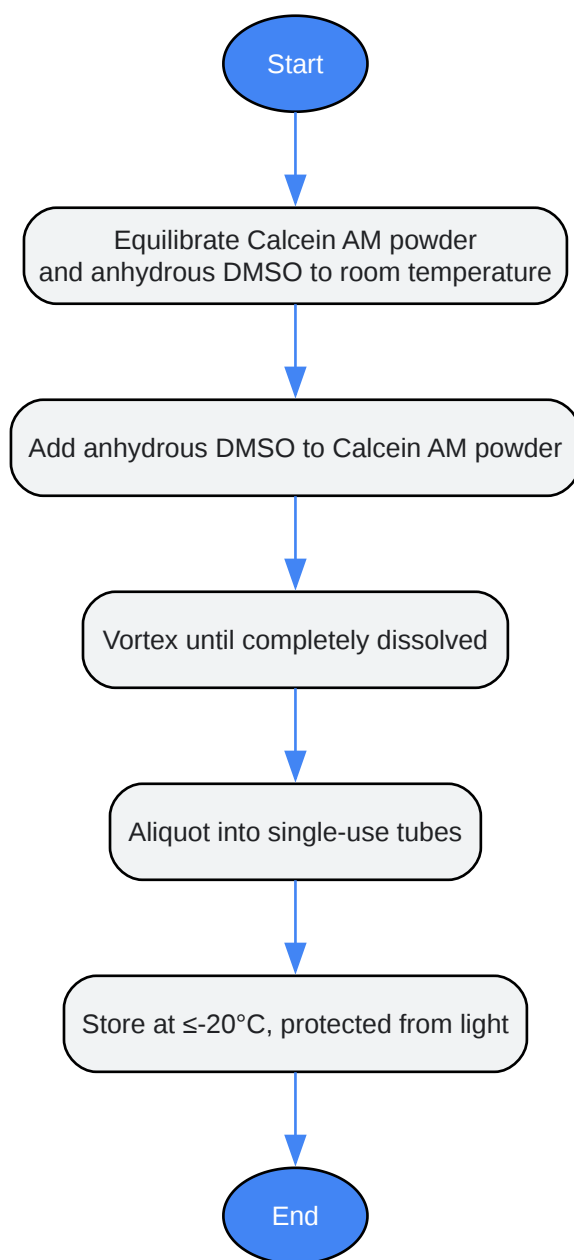
## Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of **Calcein** AM and the experimental workflow for preparing the stock solution.



[Click to download full resolution via product page](#)

Caption: Mechanism of **Calcein** AM conversion in live cells.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Calcein** AM stock solution.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. bdbiosciences.com [bdbiosciences.com]
- 3. thomassci.com [thomassci.com]
- 4. Calcein, AM [lifesct.com]
- 5. Calcein AM staining: A guide to cell viability | Abcam [abcam.com]
- 6. biotium.com [biotium.com]
- 7. Calcein AM, 1 mg/mL in Anhydrous DMSO - Biotium [bioscience.co.uk]
- 8. Experimental Protocol for Calcein AM Assay | AAT Bioquest [aatbio.com]
- 9. biotium.com [biotium.com]
- 10. Calcein-AM [sigmaaldrich.com]
- 11. rndsystems.com [rndsystems.com]
- 12. biomol.com [biomol.com]
- 13. How do you dissolve calcein and calcein AM? | AAT Bioquest [aatbio.com]
- 14. interchim.fr [interchim.fr]
- 15. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Preparation of Calcein AM Stock Solution in DMSO: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042510#how-to-prepare-calcein-am-stock-solution-in-dmsol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)